

4-Hydroxybenzylamine hydrobromide molecular weight and formula

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Compound of Interest

Compound Name: 4-Hydroxybenzylamine
hydrobromide

Cat. No.: B1271429

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Technical Data Sheet: 4-Hydroxybenzylamine Hydrobromide

Audience: Researchers, scientists, and drug development professionals.

Chemical Identification

This document pertains to the chemical compound **4-Hydroxybenzylamine Hydrobromide**. It is the hydrobromide salt of 4-Hydroxybenzylamine.

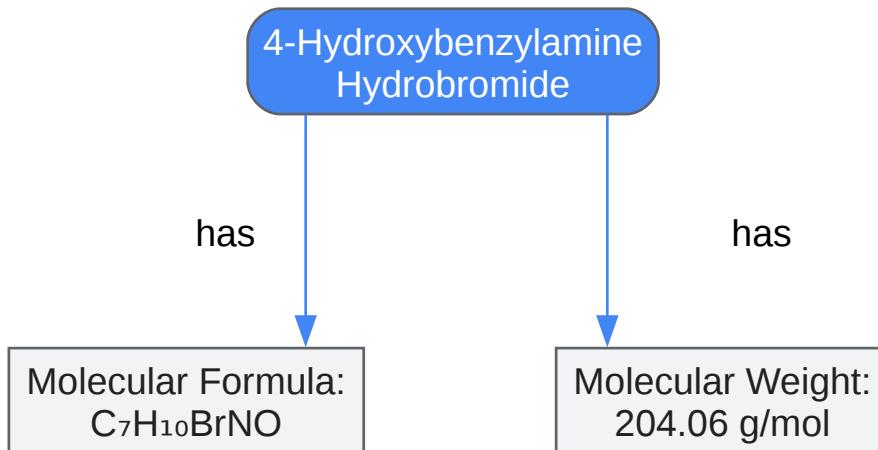
Chemical Properties

The fundamental molecular properties of **4-Hydroxybenzylamine Hydrobromide** have been determined and are presented below.

Property	Value	Source
Molecular Formula	C ₇ H ₁₀ BrNO	[1] [2]
Molecular Weight	204.06 g/mol	[1] [2]
CAS Number	90430-14-1	[1] [2]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the direct relationship between the chemical name and its core molecular identifiers.



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Core Properties of **4-Hydroxybenzylamine Hydrobromide**.

Experimental Protocols and Biological Activity Methodologies

As a fundamental chemical reagent, specific "experimental protocols" are context-dependent and would be defined by the researcher's specific application (e.g., synthesis, analytical testing). Standard laboratory procedures for handling solid chemical compounds should be followed, as detailed in the product's Safety Data Sheet (SDS).

Signaling Pathways

There is no established evidence to suggest that **4-Hydroxybenzylamine Hydrobromide** is directly involved in specific biological signaling pathways. Its utility is primarily as a building block in chemical synthesis or as a reagent in various chemical reactions. Therefore, a signaling pathway diagram is not applicable.

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References

- 1. 4-Hydroxybenzylamine hydrobromide | C7H10BrNO | CID 2759293 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 4-Hydroxybenzylamine hydrobromide - Amerigo Scientific [amerigoscientific.com]
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